

Introduction: Understanding the Physicochemical Landscape of a Niche Intermediate

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Compound of Interest

Compound Name: *2-Chloro-4-formylbenzoic acid*

Cat. No.: B2942998

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2-Chloro-4-formylbenzoic acid, a substituted aromatic carboxylic acid, presents a unique molecular architecture of interest in synthetic organic chemistry and drug discovery. Its dual functionality, comprising a carboxylic acid and an aldehyde group, coupled with a halogen substituent, makes it a versatile building block for the synthesis of more complex molecules, including pharmaceutical intermediates and functional materials. An in-depth understanding of its solubility profile is paramount for its effective utilization in reaction chemistry, purification processes such as recrystallization, and formulation development. This guide provides a comprehensive overview of the predicted solubility of **2-Chloro-4-formylbenzoic acid**, grounded in fundamental chemical principles and data from analogous structures. Furthermore, it outlines a robust, step-by-step experimental protocol for the precise determination of its solubility in a range of common laboratory solvents.

Predicted Solubility Profile: A "Like Dissolves Like" Approach

Direct, quantitative solubility data for **2-Chloro-4-formylbenzoic acid** is not extensively available in public literature. However, by applying the well-established principle of "like dissolves like," we can predict its solubility behavior based on the polarity of its functional groups and the overall molecular structure.^{[1][2]} The molecule possesses a polar carboxylic acid group capable of hydrogen bonding, a polar aldehyde group, and a moderately nonpolar chlorophenyl backbone. This combination suggests a nuanced solubility profile.

The presence of the carboxylic acid and aldehyde groups is expected to confer some solubility in polar solvents. The chlorine atom, being electronegative, also contributes to the overall polarity of the molecule. Based on data for similar compounds like benzoic acid and 4-formylbenzoic acid, we can anticipate the following trends.[3][4][5]

Table 1: Predicted Qualitative Solubility of **2-Chloro-4-formylbenzoic Acid** in Common Solvents

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Polar Protic	Water, Methanol, Ethanol	Sparingly soluble to soluble	The carboxylic acid and aldehyde groups can form hydrogen bonds with protic solvents. However, the nonpolar aromatic ring and chloro-substituent will limit extensive solubility in water. Solubility is expected to be higher in alcohols compared to water. Benzoic acid itself has low solubility in cold water but is more soluble in hot water and alcohols.[6]
Polar Aprotic	Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF), Acetone	Soluble	These solvents can act as hydrogen bond acceptors for the carboxylic acid proton and can effectively solvate the polar functional groups without the steric hindrance of a protic hydrogen. 4-Formylbenzoic acid is known to be soluble in DMSO.[7][8][9]
Nonpolar	Hexane, Toluene, Diethyl ether	Insoluble to sparingly soluble	The overall polarity of 2-Chloro-4-formylbenzoic acid is too high for significant

interaction with nonpolar solvents. While some weak van der Waals interactions are possible, they are unlikely to overcome the strong intermolecular forces between the solute molecules.

Aqueous Base	5% Sodium Bicarbonate (NaHCO ₃), 5% Sodium Hydroxide (NaOH)	Soluble
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The acidic carboxylic acid group will react with a base to form a highly polar and water-soluble carboxylate salt.^[10]^[11] This is a common characteristic of carboxylic acids.

Aqueous Acid	5% Hydrochloric Acid (HCl)	Insoluble
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In an acidic solution, the carboxylic acid will remain protonated, and the overall polarity will not be significantly increased to promote solubility in an aqueous medium.

Experimental Determination of Solubility: A Validated Protocol

To move beyond prediction and obtain quantitative and qualitative solubility data, a systematic experimental approach is necessary. The following protocol is designed to be a self-validating system, providing clear and reproducible results.

Safety Precautions

Before commencing any experimental work, it is crucial to consult the Safety Data Sheet (SDS) for **2-Chloro-4-formylbenzoic acid** and all solvents used.^{[12][13][14][15]} As a general guideline for handling substituted benzoic acids:

- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Work in a well-ventilated fume hood to avoid inhalation of dust or solvent vapors.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.

Qualitative Solubility Testing Workflow

This initial screening provides a rapid assessment of solubility in various solvent classes.

Caption: Workflow for qualitative solubility determination.

Step-by-Step Protocol for Qualitative Solubility Testing

- Preparation: Label a series of small, dry test tubes for each solvent to be tested (e.g., water, methanol, acetone, toluene, 5% NaOH, 5% HCl).
- Sample Dispensing: Accurately weigh approximately 10 mg of **2-Chloro-4-formylbenzoic acid** and place it into each labeled test tube.
- Solvent Addition: Add 1 mL of the corresponding solvent to each test tube.
- Mixing: Securely cap each test tube and shake vigorously for 1-2 minutes. A vortex mixer can be used for more consistent agitation.
- Observation: Visually inspect each tube against a contrasting background.
 - Soluble: The solid completely dissolves, leaving a clear, homogenous solution.
 - Sparingly Soluble: A small portion of the solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve at all.

- Confirmation for Aqueous Base: For the test tube containing 5% NaOH where the compound is expected to dissolve, add 6 M HCl dropwise until the solution is acidic (test with litmus or pH paper). The reappearance of a precipitate confirms the formation of the water-insoluble carboxylic acid from its soluble salt, validating the initial observation.[11]
- Record Keeping: Meticulously record all observations in a laboratory notebook.

Quantitative Solubility Determination: The Shake-Flask Method

For obtaining precise solubility values (e.g., in mg/mL or mol/L), the isothermal shake-flask method is a widely accepted and reliable technique.[16]

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